

A Technical Guide to the Spectral Data of Isositsirikine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Isositsirikine*

CAS No.: 6519-27-3

Cat. No.: B207786

[Get Quote](#)

This document provides an in-depth technical overview of the spectroscopic data for **Isositsirikine**, a significant indole alkaloid. As Senior Application Scientist, the following guide is structured not by a rigid template, but by the logical flow of structural elucidation, moving from molecular framework to functional group identification and precise mass determination. The methodologies and interpretations are grounded in established principles to ensure scientific integrity and practical utility for researchers in natural product chemistry and drug development.

Introduction: The Isositsirikine Molecule

Isositsirikine is a monoterpenoid indole alkaloid belonging to the corynantheane class. It is a diastereomer of the more commonly known sitsirikine. The structural confirmation of complex natural products like **Isositsirikine** is fundamentally dependent on a suite of spectroscopic techniques. Each method provides a unique piece of the structural puzzle, and their combined data allows for an unambiguous assignment of connectivity and stereochemistry.

The definitive structural elucidation of (16R)-E-**Isositsirikine** was accomplished following its isolation from *Catharanthus roseus* (Madagascar periwinkle) cell suspension cultures, as

reported in the foundational work by Kohl, W., et al. in 1984.^[1] This guide synthesizes the spectral data principles used in such an analysis to provide a comprehensive reference.

Molecular Structure and Formula

The structural integrity of any spectral analysis begins with the foundational molecular identity. **Isositsirikine**'s structure, featuring a complex tetracyclic core and multiple stereocenters, necessitates a robust, multi-technique approach for confirmation.

- Molecular Formula: $C_{21}H_{26}N_2O_3$ ^[2]
- Molecular Weight (Average): 354.44 g/mol ^[2]
- Exact Mass (Monoisotopic): 354.19434270 Da^[2]

Caption: 2D Chemical Structure of **Isositsirikine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Principle & Rationale: NMR spectroscopy is the cornerstone of structural elucidation for organic molecules. 1H NMR provides detailed information about the proton environments and their connectivity through spin-spin coupling, while ^{13}C NMR reveals the carbon skeleton of the molecule. For a complex alkaloid like **Isositsirikine**, 2D NMR experiments (such as COSY, HSQC, and HMBC) are essential to definitively assign each proton and carbon signal and confirm the overall structure.

1H NMR Spectral Data

The proton NMR spectrum of **Isositsirikine** is characterized by distinct regions corresponding to aromatic, olefinic, aliphatic, and heteroatom-adjacent protons. The chemical shifts (δ), multiplicities, and coupling constants (J) are indicative of the specific electronic environment and neighboring protons for each hydrogen atom in the molecule. The definitive assignments were established through rigorous analysis by Kohl et al.^[1]

Table 1: Representative 1H NMR Data for **Isositsirikine**

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment (Illustrative)
~7.5 - 7.0	m	4H	Aromatic protons (C9-C12)
~8.0	br s	1H	Indole N-H
~5.4	q	1H	Olefinic proton (C19)
~3.7	s	3H	Methoxy (-OCH ₃)
~1.6	d	3H	Methyl protons (C18)
(Other aliphatic signals)	(m)		(CH, CH ₂ groups)

Note: This table is illustrative of expected signals. The precise, experimentally determined values are reported in the primary literature.^[1]

¹³C NMR Spectral Data

The ¹³C NMR spectrum provides a count of the unique carbon atoms and information about their hybridization and functional group. The 21 carbon signals of **Isositsirikine** are spread across a wide chemical shift range, corresponding to the indole ring, the ester carbonyl, olefinic carbons, and numerous sp³-hybridized carbons of the intricate ring system.

Table 2: Representative ¹³C NMR Data for **Isositsirikine**

Chemical Shift (δ) ppm	Carbon Type	Assignment (Illustrative)
~175	C	Ester Carbonyl (C22)
~136 - 110	C, CH	Indole Ring Carbons
~120 - 115	C, CH	Olefinic Carbons (C19, C20)
~60 - 50	CH, OCH ₃	C-O, C-N, and Methoxy Carbons
~40 - 20	CH, CH ₂ , CH ₃	Aliphatic and Methyl Carbons

Note: This table is illustrative of expected signals. The precise, experimentally determined values are reported in the primary literature.^[1]

Experimental Protocol: NMR Spectroscopy

The following protocol outlines a self-validating system for acquiring high-quality NMR data suitable for structural elucidation.

- Sample Preparation:
 - Accurately weigh ~5-10 mg of the purified **Isositsirikine** sample.
 - Dissolve the sample in ~0.6 mL of a deuterated solvent (e.g., CDCl₃ or MeOD) in a clean, dry NMR tube. The choice of solvent is critical; it must dissolve the sample completely and have a known residual solvent peak for referencing.
 - Add a small amount of an internal standard, such as tetramethylsilane (TMS, 0 ppm), if absolute chemical shift referencing is required.
- Instrument Setup & Calibration:
 - Use a high-field NMR spectrometer (e.g., 400 MHz or higher) for optimal signal dispersion, which is crucial for a complex molecule.
 - Tune and match the probe for the specific solvent and nucleus being observed (¹H or ¹³C).
 - Shim the magnetic field to achieve high homogeneity, ensuring sharp, symmetrical peaks. This is validated by observing the line shape of the residual solvent peak or TMS.
- Data Acquisition:
 - ¹H NMR: Acquire with a sufficient number of scans to achieve a good signal-to-noise ratio (S/N > 100:1 for key signals). Typical parameters include a 30-45° pulse angle and a relaxation delay of 1-2 seconds.
 - ¹³C NMR: Acquire using proton decoupling. A greater number of scans is required due to the low natural abundance of ¹³C. A longer relaxation delay (e.g., 2-5 seconds) and a 90° pulse angle are used to ensure accurate integration if quantitative data is needed.

- 2D NMR (COSY, HSQC, HMBC): Acquire using standard, manufacturer-provided pulse programs. Optimize spectral widths and acquisition times to ensure adequate resolution in both dimensions.
- Data Processing:
 - Apply Fourier transformation, phase correction, and baseline correction to the acquired FID.
 - Reference the spectrum to the residual solvent peak (e.g., CHCl_3 at 7.26 ppm for ^1H) or TMS (0 ppm).
 - Integrate the ^1H spectrum and pick peaks for both ^1H and ^{13}C spectra.

Caption: General workflow for NMR-based structural elucidation.

Infrared (IR) Spectroscopy

Principle & Rationale: IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule. Infrared radiation excites molecular vibrations (stretching, bending), and the specific frequencies at which a molecule absorbs are characteristic of its constituent bonds. For **Isositsirikine**, IR spectroscopy confirms the presence of key functional groups such as the indole N-H, the ester carbonyl (C=O), hydroxyl (O-H), and C=C bonds of the aromatic and olefinic systems.

Table 3: Characteristic IR Absorption Bands for **Isositsirikine**

Frequency Range (cm ⁻¹)	Vibration Type	Functional Group
~3400	N-H Stretch	Indole N-H
~3350	O-H Stretch	Hydroxyl (-OH)
~3100-3000	C-H Stretch	Aromatic/Olefinic C-H
~2950-2850	C-H Stretch	Aliphatic C-H
~1730	C=O Stretch	Ester Carbonyl
~1620	C=C Stretch	Olefinic C=C
~1460	C=C Stretch	Aromatic Ring

| ~1230 | C-O Stretch | Ester C-O |

Experimental Protocol: FT-IR Spectroscopy

- Sample Preparation (KBr Pellet Method):
 - Grind a small amount (~1-2 mg) of dry **Isositsirikine** with ~100-200 mg of dry, spectroscopic-grade potassium bromide (KBr) using an agate mortar and pestle.
 - Ensure the mixture is homogenous and has a fine, powder-like consistency to minimize light scattering.
 - Place the mixture into a pellet press and apply pressure (typically 8-10 tons) to form a transparent or translucent pellet.
- Data Acquisition:
 - Place the KBr pellet in the sample holder of an FT-IR spectrometer.
 - Acquire a background spectrum of the empty sample compartment to subtract atmospheric H₂O and CO₂ signals.
 - Acquire the sample spectrum, typically by co-adding 16 or 32 scans at a resolution of 4 cm⁻¹ over the range of 4000-400 cm⁻¹.

- Data Analysis:
 - The resulting spectrum should show transmittance (%) versus wavenumber (cm^{-1}).
 - Identify and label the major absorption bands and correlate them with known functional group frequencies.

High-Resolution Mass Spectrometry (HRMS)

Principle & Rationale: Mass spectrometry provides two critical pieces of information: the molecular weight and, with high resolution, the elemental composition. HRMS can measure mass-to-charge ratios (m/z) to within a few parts per million (ppm), allowing for the unambiguous determination of a molecule's elemental formula. Tandem MS (MS/MS) experiments involve fragmenting the molecule to provide further structural confirmation.

Table 4: High-Resolution Mass Spectrometry Data for **Isositsirikine**

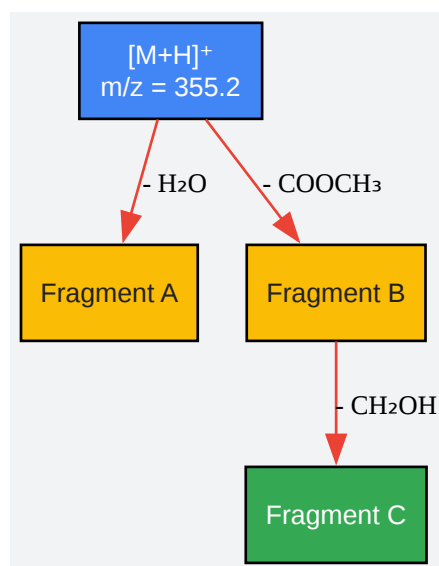
Parameter	Value	Source
Molecular Formula	$\text{C}_{21}\text{H}_{26}\text{N}_2\text{O}_3$	PubChem[2]
Calculated Exact Mass [M]	354.19434	PubChem[2]

| Observed Ion $[\text{M}+\text{H}]^+$ | ~ 355.1996 | (Predicted) |

Experimental Protocol: HRMS (ESI-TOF)

- Sample Preparation:
 - Prepare a dilute solution of **Isositsirikine** ($\sim 1\text{-}10\text{ }\mu\text{g/mL}$) in a suitable solvent compatible with electrospray ionization (ESI), such as methanol or acetonitrile, often with a small amount of formic acid (0.1%) to promote protonation ($[\text{M}+\text{H}]^+$).
- Instrument Calibration:
 - Calibrate the mass spectrometer (e.g., a Time-of-Flight or Orbitrap instrument) using a known calibration standard across the desired mass range to ensure high mass accuracy.

- Data Acquisition:
 - Infuse the sample solution into the ESI source at a constant flow rate (e.g., 5-10 $\mu\text{L}/\text{min}$).
 - Optimize source parameters (e.g., capillary voltage, gas flow, temperature) to achieve a stable and strong ion signal.
 - Acquire the full scan mass spectrum. The observation of an ion at $m/z \sim 355.1996$ with a mass accuracy of <5 ppm would confirm the elemental composition $\text{C}_{21}\text{H}_{26}\text{N}_2\text{O}_4$ (for the protonated species).
- Tandem MS (MS/MS) for Fragmentation:
 - Isolate the precursor ion ($[\text{M}+\text{H}]^+$) in the mass analyzer.
 - Subject the isolated ion to collision-induced dissociation (CID) with an inert gas (e.g., argon).
 - Acquire the spectrum of the resulting fragment ions to map out fragmentation pathways, providing further structural evidence.



[Click to download full resolution via product page](#)

Caption: Illustrative fragmentation pathway for **Isositsirikine** in MS/MS.

Conclusion

The structural characterization of **Isositsirikine** is a quintessential example of the synergistic power of modern spectroscopic techniques. While NMR spectroscopy provides the detailed blueprint of the carbon-hydrogen framework, IR spectroscopy rapidly confirms the presence of key functional groups. Finally, high-resolution mass spectrometry validates the elemental composition with impeccable accuracy and offers further structural insights through fragmentation analysis. The collective data from these methods, when expertly interpreted, provides an undeniable confirmation of the molecule's complex structure, paving the way for further research into its biological activity and potential therapeutic applications.

References

- Title: **Isositsirikine** Source: PubChem, National Center for Biotechnology Information URL: [\[Link\]](#)
- Title: (16R)-E-**Isositsirikine** Source: Immunomart URL: [\[Link\]](#)
- Title: Thieme E-Books & E-Journals Source: Thieme Connect URL: [\[Link\]](#)
- Title: **Isositsirikine** Source: CAS Common Chemistry URL: [\[Link\]](#)
- Title: Catharanthus roseus Source: OUCI URL: [\[Link\]](#)
- Title: Total Synthesis and Structural Elucidation of Natural Products: (-)-Delactonmycin, (+)-Plumerinine and (-)-Parvistemoamide Source: ResearchGate URL: [\[Link\]](#)
- Title: Total synthesis and antimicrobial evaluation of (+)-hygrophorone B12 and its analogues Source: National Center for Biotechnology Information URL: [\[Link\]](#)
- Title: Reaction scheme for total synthesis of the natural product Absciscic Acid Source: Organic Chemistry Data URL: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Thieme E-Journals - Planta Medica / Abstract \[thieme-connect.com\]](#)
- [2. Isositsirikine | C₂₁H₂₆N₂O₃ | CID 6436828 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [A Technical Guide to the Spectral Data of Isositsirikine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b207786/docs#a-technical-guide-to-the-spectral-data-of-isositsirikine\]](https://www.benchchem.com/product/b207786/docs#a-technical-guide-to-the-spectral-data-of-isositsirikine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

